

Liquid-liquid extraction of heavy metals using DNNSA

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Compound of Interest

Compound Name:	5,8-Dinonylnaphthalene-2-sulfonic acid
CAS No.:	149537-98-4
Cat. No.:	B14270880

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Application Note: High-Efficiency Liquid-Liquid Extraction of Heavy Metals Using Dinonylnaphthalenesulfonic Acid (DNNSA)

Executive Summary

This application note details the protocol for utilizing Dinonylnaphthalenesulfonic acid (DNNSA) in the liquid-liquid extraction (LLE) of heavy metals (specifically divalent cations like

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). Unlike traditional chelating extractants, DNNSA functions as a liquid cation exchanger with strong surfactant properties, forming reverse micelles in non-polar diluents. This unique mechanism offers high loading capacities and rapid kinetics but requires specific handling to manage phase disengagement and selectivity. This guide provides a self-validating workflow for solvent preparation, batch extraction, and kinetic optimization.

Introduction & Mechanism

2.1 The Chemistry of DNNSA DNNSA is a high molecular weight sulfonic acid (

). It is a strong acid, meaning it remains ionized even at low pH, allowing for the extraction of metals from acidic feed solutions where carboxylic acids (e.g., Versatic 10) would fail.

2.2 The Micellar Extraction Mechanism In non-polar diluents (e.g., kerosene, dodecane), DNNSA does not exist as monomers. It aggregates into reverse micelles, with the polar sulfonic acid heads forming a hydrophilic core and the hydrophobic nonyl-naphthalene tails extending into the solvent.

The extraction of a metal ion

can be described not just as simple ion exchange, but as the solubilization of the metal into the hydrated core of these micelles:

Where

represents the aggregated DNNSA micelle in the organic phase.

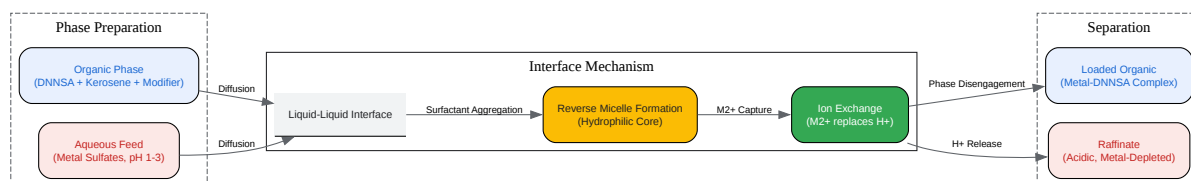
2.3 Selectivity Series While DNNSA is a potent extractant, its selectivity is based largely on charge density and ionic radius rather than specific coordination geometry. The general selectivity order for divalent metals in sulfate media is often: $Zn > Fe(III) > Cu > Co > Ni > Mn > Mg$ Note: Selectivity is lower than chelating agents (e.g., oximes), making DNNSA ideal for bulk heavy metal recovery or waste polishing rather than high-purity separation of chemically similar pairs (like Co/Ni) without synergistic additives.

Critical Parameters & Optimization

Parameter	Impact on Extraction	Optimization Strategy
Diluent Choice	Affects micelle stability and phase separation.	Aliphatic (Kerosene/Dodecane) promotes micelle formation but may increase viscosity. Aromatic content (<20%) helps solubility.
Phase Modifiers	DNNSA is a surfactant; it can form stable emulsions or "third phases" (middle layers).	Add 5-10% v/v 2-Ethylhexanol or Isodecanol. The alcohol acts as a co-surfactant, destabilizing rigid emulsions.
Acidity (pH)	DNNSA extracts at low pH (< 2.0), but efficiency drops as increases due to competition.	Maintain equilibrium pH between 1.5 – 3.5 for optimal heavy metal uptake.
Contact Time	Kinetics are diffusion-controlled but fast (< 2 mins).	Standard contact time: 5–10 minutes to ensure equilibrium without promoting degradation.

Visualization: Micellar Extraction Pathway

The following diagram illustrates the reverse micelle mechanism and the operational workflow.



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Figure 1: Mechanism of DNNSA-mediated metal extraction via reverse micelle formation at the liquid-liquid interface.

Experimental Protocols

Protocol A: Solvent Preparation & Conditioning

Rationale: Commercial DNNSA is viscous and often supplied in a carrier. Proper dilution and modifier addition are non-negotiable to prevent emulsion lock.

Materials:

- DNNSA (Commercial grade, typically 50% in heptane/carrier).
- Diluent: Exxsol D80 or odorless kerosene.
- Modifier: 2-Ethylhexanol (2-EH).
- Wash Solution: 1M

[. \[1\]](#)

Steps:

- Calculation: Target a final concentration of 0.05 M to 0.1 M DNNSA.
 - Note: Higher concentrations increase viscosity and settling time.
- Mixing: In a volumetric flask, dissolve the required mass of DNNSA in the diluent.
- Modifier Addition: Add 10% v/v 2-Ethylhexanol. Shake vigorously.
 - Self-Validation: If the solution appears hazy, add more modifier in 1% increments until clear (isotropic).
- Acid Conditioning: Contact the organic phase with an equal volume of 1M

for 5 minutes. Discard the aqueous acid. This ensures the DNNSA is fully in the protonated () form and removes water-soluble impurities.

Protocol B: Batch Extraction Isotherm (Determination of and)

Rationale: To determine the capacity and selectivity of the system.

Steps:

- Feed Preparation: Prepare a synthetic solution containing target metals (e.g., 1 g/L Co, 1 g/L Ni) in sulfate media. Adjust pH to 2.0 using .
- Phase Contact:
 - Use 6 separatory funnels.
 - Vary the Phase Ratio (A/O) from 1:5 to 5:1 (e.g., 10mL Org / 50mL Aq to 50mL Org / 10mL Aq).
 - Alternatively, keep A/O=1 and vary equilibrium pH (1.0 to 4.0) by adding dilute NaOH dropwise during extraction.
- Equilibration: Shake mechanically for 10 minutes at 25°C.
- Settling: Allow phases to separate.
 - Critical Observation: If separation takes >5 mins, centrifugation (2000 rpm, 2 mins) is required. DNNSA emulsions are stubborn.
- Sampling: Separate phases. Filter the aqueous raffinate (0.45 µm) to remove entrained organic micro-droplets.
- Analysis: Analyze metal concentration in the Raffinate () using ICP-OES.

- Mass Balance Calculation: Calculate Organic concentration () by mass balance:

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Data Processing:

- Distribution Ratio (

):

- Separation Factor (

):

- Log-Log Analysis: Plot

vs. equilibrium pH. The slope indicates the number of protons exchanged (ideally +2 for divalent metals).

Protocol C: Stripping (Metal Recovery)

Rationale: DNNSA binds metals strongly; strong acid is required to reverse the equilibrium.

Steps:

- Contact the Loaded Organic phase with 2M - 4M HCl or 200 g/L

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- Maintain an O/A ratio of 2:1 or 5:1 to concentrate the metal in the strip liquor.
- Contact time: 5 minutes.
- Note: If using HCl, be aware that

forms chloro-complexes that might be re-extracted or behave differently. Sulfuric acid is generally preferred for electrowinning downstream.

Troubleshooting & Safety

Issue	Cause	Corrective Action
Stable Emulsion	High shear mixing or insufficient modifier.	Centrifuge. For future runs, increase modifier (2-EH) concentration or reduce mixing speed (avoid high-shear impellers).
Third Phase	Exceeded solubility limit of metal-complex in diluent.	Increase aromatic content of diluent or increase modifier concentration.
Precipitation	Hydrolysis of metals (e.g., Fe) at extraction pH.	Keep pH < 3. ^{[1][2][3]5} . Pre-remove Iron if possible.
Low Recovery	pH too low (competition with).	Increase equilibrium pH using NaOH (saponification of DNNSA prior to extraction is also an option).

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